

An In-depth Technical Guide to Ethyl 3-oxohexanoate: Nomenclature, Properties, and Synthesis

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Compound of Interest

Compound Name: Ethyl 3-oxohexanoate

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This technical guide provides a comprehensive overview of **Ethyl 3-oxohexanoate**, a versatile chemical intermediate with significant applications in organic synthesis, particularly in the pharmaceutical and flavor industries. This document details its nomenclature and synonyms, summarizes its key physicochemical properties, and provides a detailed experimental protocol for its synthesis.

Nomenclature and Synonyms

Ethyl 3-oxohexanoate is known by several names across different nomenclature systems and databases. A clear understanding of these synonyms is crucial for effective literature searches and chemical sourcing.

Nomenclature/Identifier Type	Value
IUPAC Name	ethyl 3-oxohexanoate[1][2][3]
Common Synonyms	Ethyl butyrylacetate[2][4][5][6][7]
3-Oxohexanoic acid ethyl ester[4][5][7][8]	
Ethyl 3-ketohexanoate[5][7]	
Ethyl butyroacetate[1][2]	
3-Ketohexanoic acid ethyl ester[5]	
Ethyl alpha-butyrylacetate[1][8]	
CAS Registry Number	3249-68-1[1][2][4][5][7][8][9][10]
Molecular Formula	C ₈ H ₁₄ O ₃ [2][4][5][7][10]
Molecular Weight	158.19 g/mol [10]
EINECS Number	221-835-9[8][9][10]
FEMA Number	3683[1][9]
Beilstein Registry Number	507689[9]
PubChem CID	238498[1][5]
ChEBI ID	CHEBI:18119[1]
InChI Key	KQWWVLVLVYYYDT-UHFFFAOYSA-N[2]

Physicochemical Properties

The physical and chemical properties of **Ethyl 3-oxohexanoate** are essential for its handling, storage, and application in various chemical reactions.

Property	Value
Appearance	Colorless to light yellow liquid[5]
Boiling Point	104 °C at 22 mmHg[9][10] 95 °C at 15 mmHg[5]
Melting Point	-44 °C[5][8][10]
Density	0.989 g/mL at 25 °C ~1 g/mL[10]
Refractive Index (n _{20/D})	1.427
Flash Point	90 °C (194 °F) - closed cup
Solubility	Slightly soluble in water.[8]

Role in Synthesis

Ethyl 3-oxohexanoate is a valuable building block in organic synthesis. Its β -ketoester functionality allows for a variety of chemical transformations, making it a key intermediate in the production of more complex molecules, including pharmaceuticals and agrochemicals.[5] It is particularly useful in reactions such as the Dieckmann condensation for the formation of cyclic β -keto esters, which are important precursors in the synthesis of natural products and biologically active molecules.[11]

Experimental Protocol: Synthesis of Ethyl 3-oxohexanoate

The following protocol describes a common method for the synthesis of **Ethyl 3-oxohexanoate**. [12]

Materials:

- 2,2-dimethyl-4,6-dioxo-1,3-dioxane (Meldrum's acid)
- Dichloromethane (CH₂Cl₂)
- Pyridine
- Butyryl chloride

- Dilute hydrochloric acid (HCl)
- Magnesium sulfate (MgSO_4)
- Ethanol (EtOH)

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 176 g of 2,2-dimethyl-4,6-dioxo-1,3-dioxane (Meldrum's acid) in 550 ml of dichloromethane.
- Addition of Pyridine: Add 188 ml of pyridine to the solution.
- Cooling: Cool the mixture to 5°C using an ice-water bath.
- Addition of Butyryl Chloride: Slowly add 133 ml of butyryl chloride to the cooled mixture dropwise.
- Reaction: Once the addition is complete, allow the mixture to stir at room temperature for three hours.
- Work-up:
 - Wash the solution with a dilute solution of hydrochloric acid.
 - Dry the organic layer over magnesium sulfate.
 - Evaporate the solvent under reduced pressure to yield an oil.
- Ethanolysis:
 - Dissolve the resulting oil in 700 ml of ethanol.
 - Reflux the mixture for six hours.
- Purification:
 - Evaporate the ethanol under vacuum.

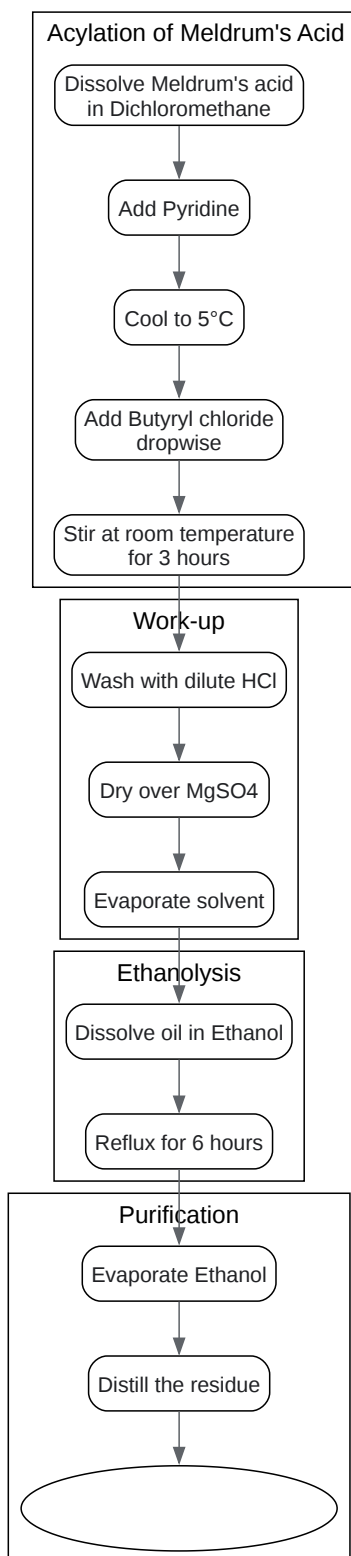
- Distill the residue to obtain pure **ethyl 3-oxohexanoate**.

Yield: This procedure is reported to yield 145.4 g of **ethyl 3-oxohexanoate** as an oil.[12]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Ethyl 3-oxohexanoate** as described in the experimental protocol.

Workflow for the Synthesis of Ethyl 3-oxohexanoate

[Click to download full resolution via product page](#)Caption: A flowchart illustrating the synthesis of **Ethyl 3-oxohexanoate**.

This guide provides foundational technical information for professionals working with **Ethyl 3-oxohexanoate**. For specific applications, further research into reaction optimization and safety protocols is recommended.

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